

literature review on n-butylgermane research

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Compound of Interest

Compound Name: **N-Butylgermane**

Cat. No.: **B3145454**

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An In-depth Technical Guide to **n-Butylgermane** and its Analogs

This technical guide provides a comprehensive literature review of **n-butylgermane** and its related compounds. It is intended for researchers, scientists, and drug development professionals interested in the synthesis, properties, and applications of alkylgermanes. Due to the limited availability of detailed experimental data specifically for **n-butylgermane** in published literature, this guide also incorporates data from its close isomers and related compounds, such as iso-butylgermane and tri-**n-butylgermane**, to provide a broader and more practical overview of the subject.

Physicochemical Properties

n-Butylgermane ($C_4H_{12}Ge$) is an organogermanium compound that belongs to the group of alkylgermanes. These compounds are germanium analogs of alkanes and are of interest for their potential applications in materials science and medicinal chemistry. The physical and chemical properties of **n-butylgermane** and its related compounds are summarized below.

Table 1: Physical and Chemical Properties of **n-Butylgermane** and Related Compounds

Property	n- Butylgermane	Tri-n- butylgermane	Tetra-n- butylgermane	iso- Butylgermane
CAS Number	57402-96-7[1]	998-39-0[2]	1067-42-1[3]	1067-34-1
Molecular Formula	C ₄ H ₁₂ Ge[1]	C ₁₂ H ₂₈ Ge[2]	C ₁₆ H ₃₆ Ge	(CH ₃) ₂ CHCH ₂ GeH ₃
Molecular Weight	132.73 g/mol [1]	244.94 g/mol [2]	301.05 g/mol	132.73 g/mol
Physical State	Liquid[1]	Straw Liquid[4]	Liquid	Liquid
Boiling Point	74 °C[1]	123 °C / 20 mmHg[2]	>100 °C[3]	N/A
Density	1.022 g/mL[1]	0.916 g/mL[2]	0.93 g/mL at 25 °C[3]	N/A
Refractive Index	N/A	1.4508 @ 20°C[2]	1.455 @ 20°C[3]	N/A

Synthesis and Experimental Protocols

The synthesis of alkylgermanes like **n-butylgermane** can be achieved through several routes, most commonly via the alkylation of germanium halides or the hydrogermylation of alkenes.

General Synthesis via Hydrogermylation

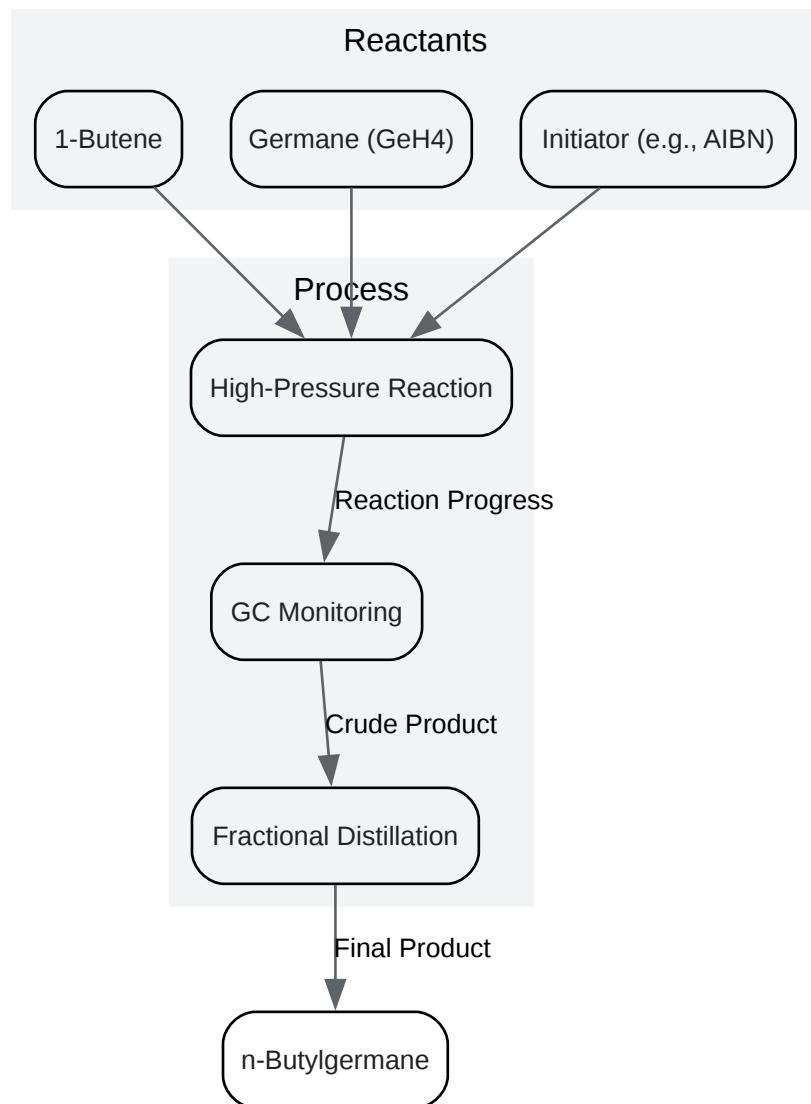
Hydrogermylation involves the addition of a Ge-H bond across a carbon-carbon double bond. This method is highly atom-economical. A general protocol for the synthesis of **n-butylgermane** from germane and 1-butene is outlined below. This protocol is based on general hydrogermylation principles, as specific literature for **n-butylgermane** synthesis is scarce.

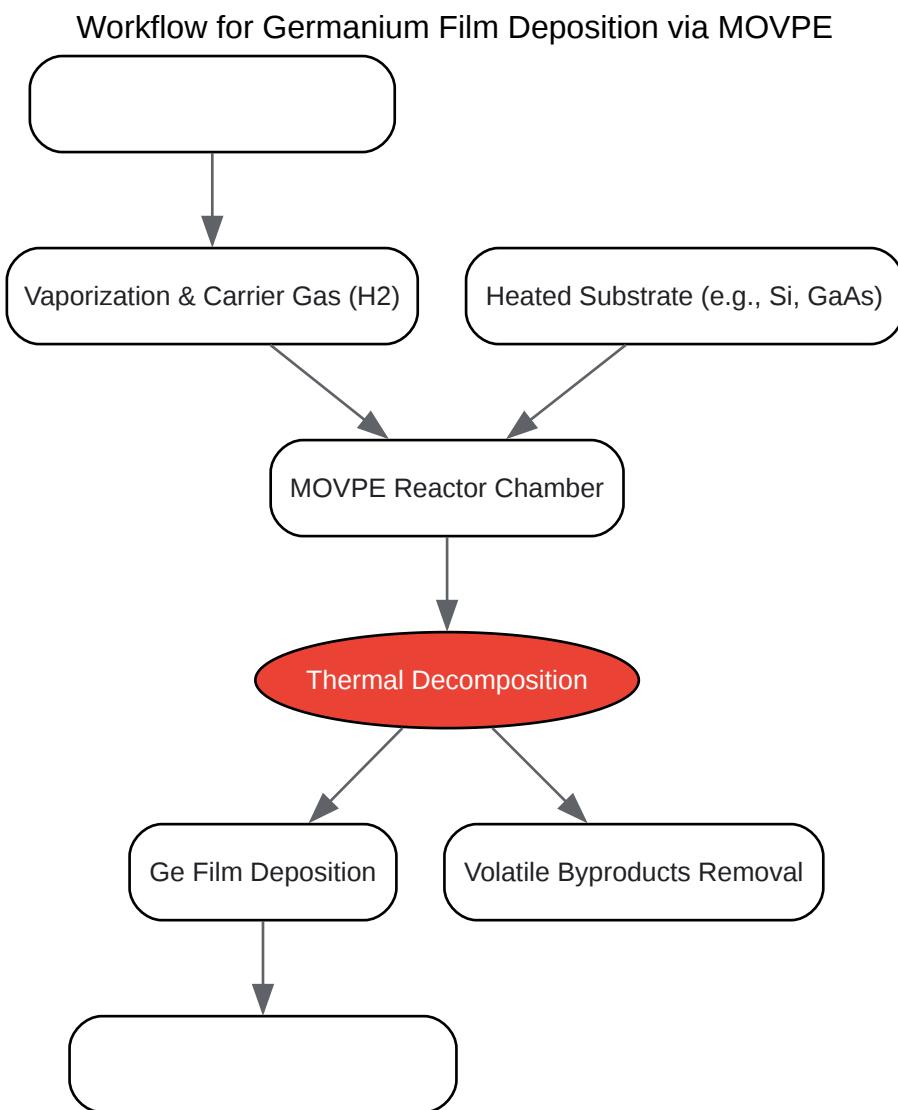
Experimental Protocol: Synthesis of **n-Butylgermane** via Hydrogermylation

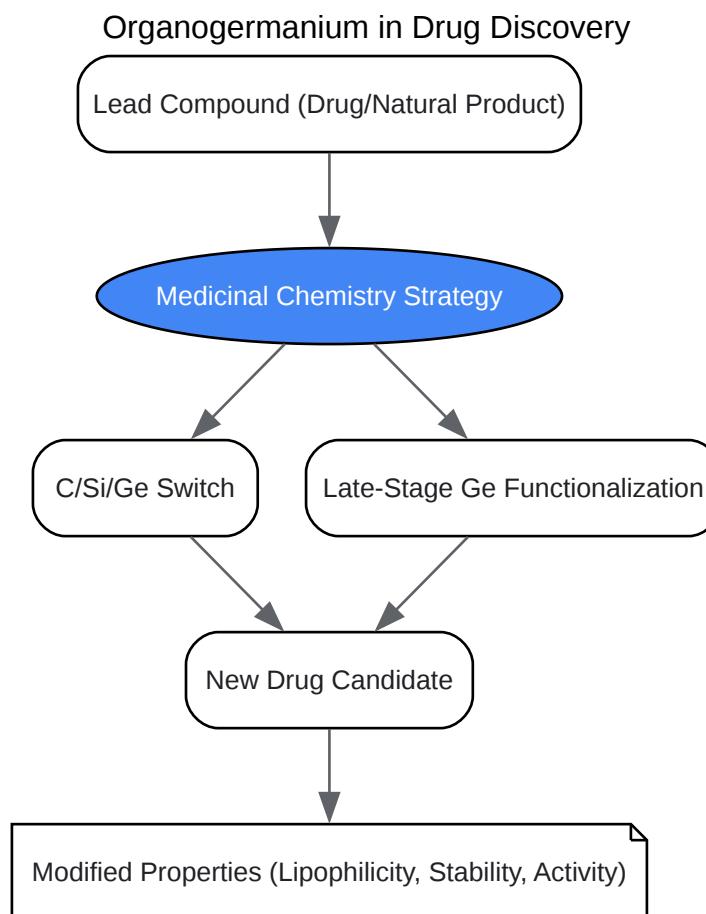
- Reaction Setup: A high-pressure reaction vessel is charged with a solution of 1-butene in a suitable anhydrous solvent (e.g., hexane or toluene).
- Initiator: A radical initiator, such as AIBN (azobisisobutyronitrile), or a transition metal catalyst is added to the solution.

- Precursor Addition: Germane (GeH_4) gas is carefully introduced into the reaction vessel. The reaction is typically carried out under pressure and at a controlled temperature, depending on the initiator used.
- Reaction Monitoring: The progress of the reaction is monitored by gas chromatography (GC) to observe the consumption of the starting materials and the formation of the product.
- Work-up and Purification: Upon completion, the reaction mixture is cooled, and any excess pressure is carefully released. The solvent is removed under reduced pressure, and the crude product is purified by fractional distillation to yield pure **n-butylgermane**.

General Synthesis of n-Butylgermane via Hydrogermylation







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